

# An In-Depth Technical Guide to 4-O-Demethylisokadsurenin D

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B14749493

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-O-Demethylisokadsurenin D** is a naturally occurring lignan isolated from the plant *Piper kadsura* (Choisy) Ohwi. Lignans are a class of polyphenolic compounds known for their diverse biological activities, and those derived from the *Piper* and *Kadsura* genera have demonstrated promising anti-inflammatory, cytotoxic, and anti-platelet aggregation properties. This technical guide provides a comprehensive overview of **4-O-Demethylisokadsurenin D**, including its chemical identity, and a review of the known biological activities of related compounds from its source. While specific experimental data for this compound is limited in publicly available literature, this guide synthesizes the existing information to support further research and drug development efforts.

## Chemical Identity and Synonyms

A clear understanding of the chemical identity of **4-O-Demethylisokadsurenin D** is fundamental for research and regulatory purposes.

Property	Value
IUPAC Name	(6-exo,7-endo)-7-(4-Hydroxy-3-methoxyphenyl)-3-methoxy-6-methyl-5-(2-propenyl)bicyclo[3.2.1]oct-3-en-2-one
CAS Number	89104-59-6
Molecular Formula	C <sub>20</sub> H <sub>22</sub> O <sub>5</sub>
Molecular Weight	342.39 g/mol
Synonyms	4-O-去甲基异风藤素D (Chinese)
Class	Lignan
Natural Source	Piper kadsura (Choisy) Ohwi

## Biological Activity of Lignans from Piper kadsura

While specific quantitative biological data for **4-O-Demethylisokadsurenin D** is not readily available in the cited literature, studies on other lignans and neolignans isolated from Piper kadsura provide strong indications of its potential pharmacological activities.

### Anti-Inflammatory Activity

Several studies have demonstrated the anti-inflammatory properties of compounds isolated from Piper kadsura. These compounds often exert their effects by inhibiting the production of inflammatory mediators.

A study on neolignans from Piper kadsura evaluated their ability to inhibit nitric oxide (NO) production in lipopolysaccharide (LPS)-activated BV-2 microglia cells.[1] For instance, piperkadsin C and futoquinol showed potent inhibition of NO production with IC<sub>50</sub> values of 14.6 μM and 16.8 μM, respectively.[1] Another study on neolignans from the same plant reported that piperkadsin A and B, among others, potently inhibited phorbol 12-myristate 13-acetate (PMA)-induced reactive oxygen species (ROS) production in human polymorphonuclear neutrophils, with IC<sub>50</sub> values of 4.3 μM and 12.2 μM, respectively.[2]

### Cytotoxic Activity

Lignans from the related genus *Kadsura* have been shown to possess cytotoxic effects against various cancer cell lines. One study on dibenzocyclooctadiene lignans from *Kadsura coccinea* found that kadusurain A exhibited significant anti-proliferative effects against A549, HCT116, HL-60, and HepG2 human tumor cell lines, with IC<sub>50</sub> values ranging from 1.05 to 12.56 µg/mL. [3]

The table below summarizes the reported biological activities of representative lignans from *Piper* and *Kadsura* species, which may serve as a reference for the potential activity of **4-O-Demethylisokadsurenin D**.

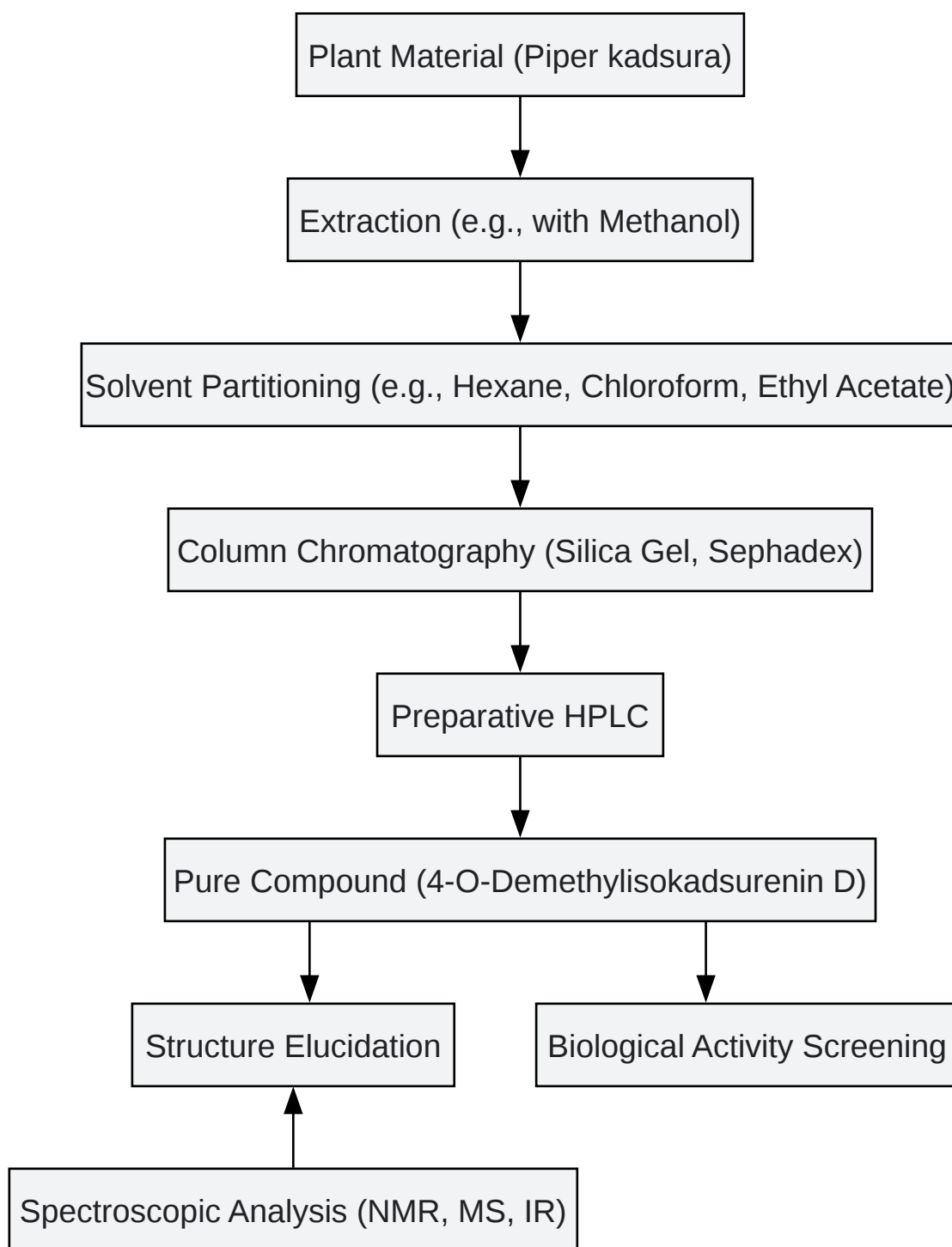
Compound	Biological Activity	Cell Line / Model	IC <sub>50</sub> / EC <sub>50</sub>
Piperkadsin C	Anti-inflammatory (NO inhibition)	LPS-activated BV-2 microglia	14.6 µM[1]
Futoquinol	Anti-inflammatory (NO inhibition)	LPS-activated BV-2 microglia	16.8 µM[1]
Piperkadsin A	Anti-inflammatory (ROS inhibition)	PMA-induced human PMNs	4.3 µM[2]
Piperkadsin B	Anti-inflammatory (ROS inhibition)	PMA-induced human PMNs	12.2 µM[2]
Kadusurain A	Cytotoxicity	A549, HCT116, HL-60, HepG2	1.05 - 12.56 µg/mL[3]

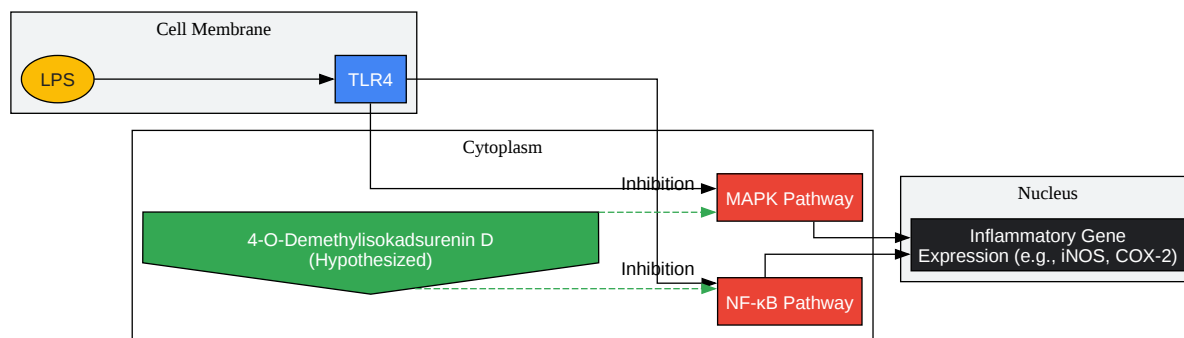
## Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or specific biological assays of **4-O-Demethylisokadsurenin D** are not available in the reviewed literature. However, a general workflow for the isolation and characterization of lignans from *Piper kadsura* can be inferred from related studies.

## General Isolation and Characterization Workflow

The following diagram illustrates a typical workflow for isolating and identifying lignans from plant material.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Neolignans from Piper kadsura and their anti-neuroinflammatory activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Anti-inflammatory neolignans from Piper kadsura - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cytotoxic dibenzocyclooctadiene lignans from Kadsura coccinea - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-O-Demethylisokadsurenin D]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14749493#4-o-demethylisokadsurenin-d-synonyms-and-alternative-names]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)